

Essential Guide to the Safe Disposal of Thp-peg9-OH

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Compound of Interest

Compound Name: Thp-peg9-OH

Cat. No.: B11827493

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For researchers and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the safe disposal of **Thp-peg9-OH**, a PEG-based PROTAC linker. Adherence to these procedures is critical to mitigate risks and comply with safety regulations.

Chemical and Physical Properties

A clear understanding of the properties of **Thp-peg9-OH** is the first step toward safe handling. The following table summarizes its key characteristics.

Property	Value
CAS Number	669556-83-6
Molecular Formula	C23H46O11
Molecular Weight	498.60 g/mol
Appearance	To be determined
Purity	>98%
Storage	Store at -20°C for long term, 0-4°C for short term. Keep dry and away from light.

Hazard Identification and Safety Precautions

Thp-peg9-OH is classified with the following hazards:

- Acute oral toxicity (Category 4), H302: Harmful if swallowed.[1]
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.[1]
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.
[1]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[1]
- P270: Do not eat, drink or smoke when using this product.[1]
- P273: Avoid release to the environment.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P330: Rinse mouth.
- P391: Collect spillage.
- P501: Dispose of contents/ container to an approved waste disposal plant.

Experimental Protocol: Step-by-Step Disposal Procedure

The following protocol outlines the mandatory steps for the proper disposal of **Thp-peg9-OH**. This procedure is designed to minimize exposure and prevent environmental contamination.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.

2. Waste Collection:

- **Unused Product:** Keep the product in its original container if possible. If not, use a clearly labeled, sealed container.
- **Contaminated Materials:** Any materials that have come into contact with **Thp-peg9-OH**, such as pipette tips, tubes, and absorbent paper, must be treated as hazardous waste.
- Collect all waste in a designated, sealed, and clearly labeled hazardous waste container. The label should include the chemical name ("**Thp-peg9-OH**") and the associated hazards (e.g., "Acutely Toxic," "Environmental Hazard").

3. Spillage Management:

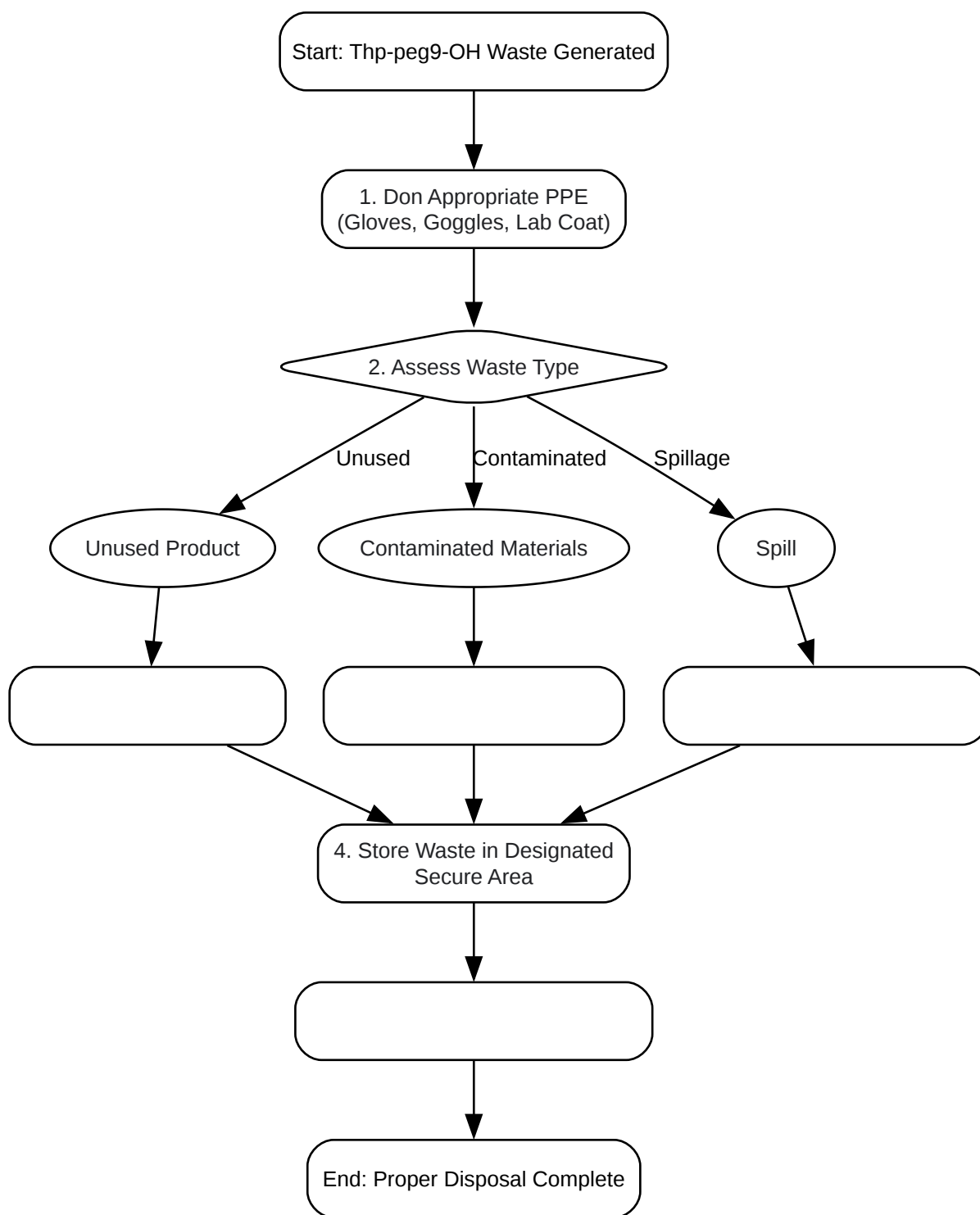
- In the event of a spill, immediately alert personnel in the area.
- Contain the spill using an inert absorbent material (e.g., vermiculite, dry sand).
- Carefully collect the absorbent material and place it in the designated hazardous waste container.
- Clean the spill area with a suitable solvent, and collect the cleaning materials as hazardous waste.
- Ensure the area is well-ventilated.

4. Final Disposal:

- Do not dispose of **Thp-peg9-OH** down the drain or in general waste.
- The collected waste must be disposed of through an approved and licensed hazardous waste disposal company.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Thp-peg9-OH**.



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Caption: **Thp-peg9-OH** Disposal Workflow

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References

- 1. THP-PEG9-OH|669556-83-6|MSDS [dcchemicals.com]
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